

3-Bromo-4-methylbenzenesulfonamide

molecular weight and formula

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Compound of Interest

Compound Name: 3-Bromo-4-methylbenzenesulfonamide

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Technical Dossier: 3-Bromo-4-methylbenzenesulfonamide

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical overview of the chemical properties of **3-Bromo-4-methylbenzenesulfonamide**, a compound of interest in synthetic chemistry and pharmaceutical research. Due to the structural similarity to its isomer, 4-Bromo-3-methylbenzenesulfonamide, data for the latter is presented as a reliable reference for molecular formula and weight.

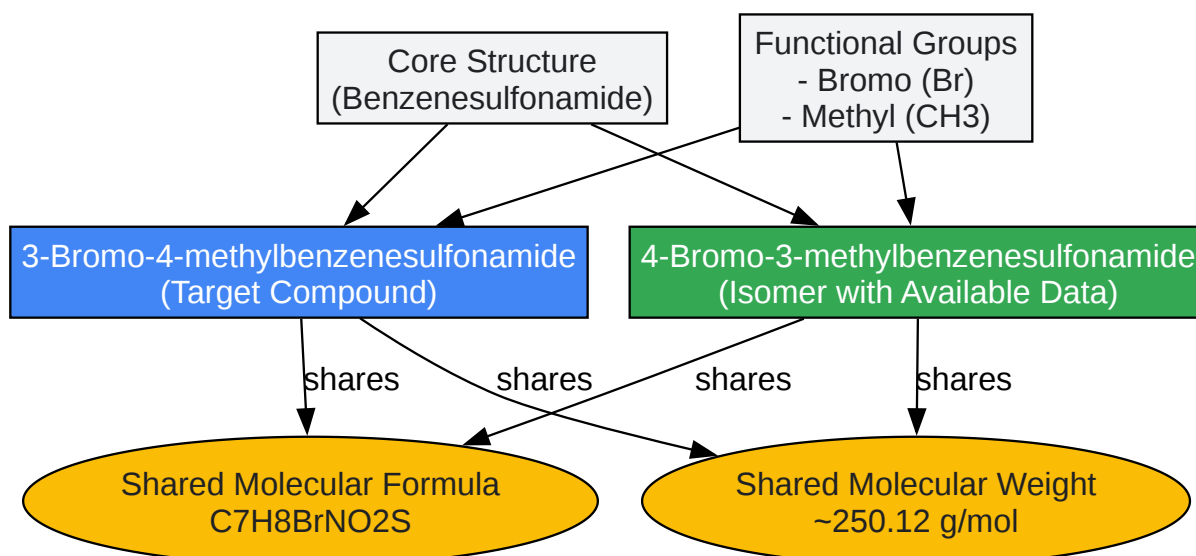
Core Chemical Data

The fundamental molecular properties of **3-Bromo-4-methylbenzenesulfonamide** are identical to its isomer, 4-Bromo-3-methylbenzenesulfonamide. These properties are summarized below.

Property	Value
Molecular Formula	C ₇ H ₈ BrNO ₂ S [1][2]
Molecular Weight	250.11 g/mol [1] / 250.12 g/mol [2]

Logical Relationship of Isomers

The relationship between **3-Bromo-4-methylbenzenesulfonamide** and its readily documented isomer is based on the principle of constitutional isomerism. Both compounds share the same atoms but differ in their connectivity, specifically in the placement of the bromo and methyl functional groups on the benzene ring. This relationship is depicted below.



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Isomeric Relationship and Shared Properties.

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References

- 1. chemscene.com [chemscene.com]
- 2. echemi.com [echemi.com]
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